

A Comparative Environmental Impact Assessment of Benthiavalicarb-isopropyl and Other Leading Fungicides

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Compound of Interest

Compound Name: *Benthiavalicarb isopropyl*

Cat. No.: *B606019*

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This guide provides an objective comparison of the environmental impact of the fungicide Benthiavalicarb-isopropyl against other widely used alternatives, including Azoxystrobin, Metalaxyl, Mandipropamid, and Chlorothalonil. The following sections present a comprehensive overview of their ecotoxicity, environmental fate, and mechanisms of action on non-target organisms, supported by experimental data and detailed methodologies.

Executive Summary

The selection of an appropriate fungicide requires a thorough evaluation of its efficacy, coupled with a critical assessment of its potential environmental repercussions. This guide offers a comparative analysis of five key fungicides, highlighting their differential impacts on various trophic levels and their persistence in the environment. The data presented herein is intended to inform risk assessments and guide the development of more environmentally benign crop protection strategies.

Ecotoxicity Profile Comparison

The following tables summarize the acute and chronic toxicity of Benthiavalicarb-isopropyl and its comparators to a range of non-target organisms. Data is presented as LC50 (Lethal

Concentration 50%), EC50 (Effective Concentration 50%), and NOEC (No Observed Effect Concentration) values, providing a quantitative basis for comparison.

Table 1: Acute Toxicity to Aquatic Organisms

Fungicide	Test Organism	Endpoint (96h LC50/EC50)	Toxicity Value (mg/L)
Benthiavalicarb-isopropyl	Rainbow Trout (Oncorhynchus mykiss)	LC50	>10.0
Daphnia magna	EC50	>10.0	
Azoxystrobin	Rainbow Trout (Oncorhynchus mykiss)	LC50	0.47
Daphnia magna	EC50	0.28	
Metalaxyl	Rainbow Trout (Oncorhynchus mykiss)	LC50	>100[1]
Daphnia magna	EC50	28[1]	
Mandipropamid	Rainbow Trout (Oncorhynchus mykiss)	LC50	4.4
Daphnia magna	EC50	3.5	
Chlorothalonil	Rainbow Trout (Oncorhynchus mykiss)	LC50	0.017
Daphnia magna	EC50	0.07	

Table 2: Avian and Terrestrial Invertebrate Toxicity

Fungicide	Test Organism	Endpoint	Toxicity Value
Benthiavalcarb-isopropyl	Bobwhite Quail (Colinus virginianus)	Acute Oral LD50	>2000 mg/kg bw
Honeybee (Apis mellifera)	48h Acute Contact LD50	>100 µ g/bee	
Earthworm (Eisenia fetida)	14d LC50	>1000 mg/kg soil	
Azoxystrobin	Bobwhite Quail (Colinus virginianus)	Acute Oral LD50	>2000 mg/kg bw
Honeybee (Apis mellifera)	48h Acute Contact LD50	>25 µ g/bee	
Earthworm (Eisenia fetida)	14d LC50	>1000 mg/kg soil	
Metalaxyl	Bobwhite Quail (Colinus virginianus)	Acute Oral LD50	1469 mg/kg bw
Honeybee (Apis mellifera)	48h Acute Contact LD50	25 µ g/bee [1]	
Earthworm (Eisenia fetida)	14d LC50	270 mg/kg soil	
Mandipropamid	Bobwhite Quail (Colinus virginianus)	Acute Oral LD50	>2000 mg/kg bw
Honeybee (Apis mellifera)	48h Acute Contact LD50	>100 µ g/bee	
Earthworm (Eisenia fetida)	14d LC50	>1000 mg/kg soil [2]	
Chlorothalonil	Mallard Duck (Anas platyrhynchos)	Acute Oral LD50	>4640 mg/kg bw
Honeybee (Apis mellifera)	48h Acute Contact LD50	>100 µ g/bee	

Earthworm (<i>Eisenia fetida</i>)	14d LC50	>1000 mg/kg soil
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Environmental Fate and Persistence

The persistence of a fungicide in the environment is a critical factor in determining its long-term impact. The following table summarizes the degradation half-life (DT50) of the selected fungicides in soil and their potential for leaching into groundwater.

Table 3: Environmental Fate Characteristics

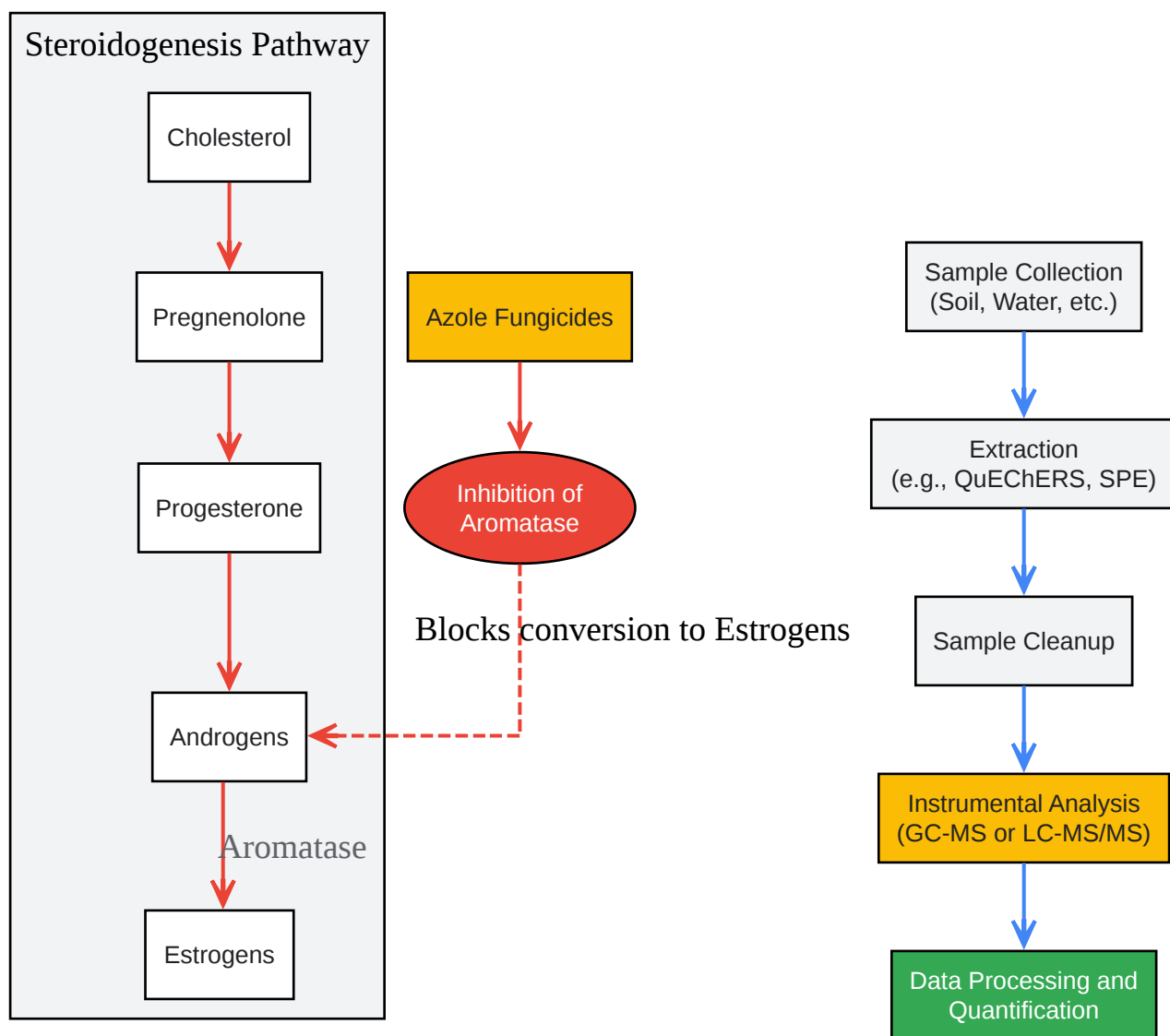
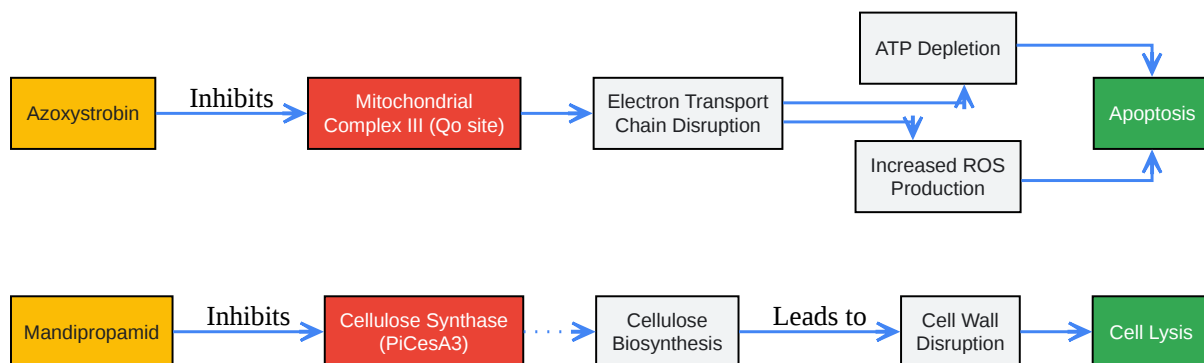
Fungicide	Soil Aerobic Metabolism DT50 (days)	Hydrolysis at pH 7 (days)	Groundwater Ubiquity Score (GUS)
Benthiavalicarb-isopropyl	11 - 19[3]	Stable	2.3 (Low to Moderate Leacher)
Azoxystrobin	72 - 164[4]	Stable[4]	3.1 (Leacher)
Metalaxyl	7 - 170[1]	Stable[1]	3.8 (Leacher)
Mandipropamid	12.6 - 93[5]	Stable	2.5 (Low to Moderate Leacher)
Chlorothalonil	5 - 35	Stable	1.9 (Non-leacher)

Mechanisms of Action and Non-Target Effects

Understanding the molecular mechanisms by which fungicides exert their effects is crucial for predicting their potential impact on non-target organisms.

Azoxystrobin: Inhibition of Mitochondrial Respiration

Azoxystrobin's primary mode of action is the inhibition of mitochondrial respiration by binding to the Quinone outside (Qo) site of the cytochrome bc1 complex (Complex III).[6][7][8][9] This disruption of the electron transport chain leads to a reduction in ATP synthesis and an increase in the production of reactive oxygen species (ROS), ultimately triggering apoptosis.[7][8]



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